

Technical Guide: Physicochemical Properties of 4-(Difluoromethoxy)-2-fluoroaniline

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Compound of Interest

Compound Name: 2-(Difluoromethoxy)-4-fluoroaniline

Cat. No.: B2580475

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Disclaimer: Information regarding the specific isomer **2-(Difluoromethoxy)-4-fluoroaniline** is scarce in publicly available scientific literature. This guide provides a detailed overview of the closely related and better-documented isomer, 4-(Difluoromethoxy)-2-fluoroaniline (CAS No. 1003865-65-3), which serves as a valuable proxy for understanding the physicochemical characteristics of this class of compounds. This information is intended for researchers, scientists, and drug development professionals.

Introduction

Substituted anilines are pivotal structural motifs in medicinal chemistry and materials science. The incorporation of fluorine-containing functional groups, such as the difluoromethoxy group, can significantly modulate a molecule's pharmacokinetic and physicochemical properties. These alterations may include enhanced metabolic stability, increased lipophilicity, and modified binding affinities to biological targets. This document provides a comprehensive technical overview of the physical and chemical properties of 4-(Difluoromethoxy)-2-fluoroaniline, a key building block in the synthesis of various functional molecules.

Chemical and Physical Properties

The following tables summarize the key physical and chemical properties of 4-(Difluoromethoxy)-2-fluoroaniline.

Identifier	Value
IUPAC Name	4-(Difluoromethoxy)-2-fluoroaniline
CAS Number	1003865-65-3
Molecular Formula	C ₇ H ₆ F ₃ NO
Molecular Weight	177.12 g/mol
Canonical SMILES	<chem>C1=CC(=C(C=C1N)F)OC(F)F</chem>

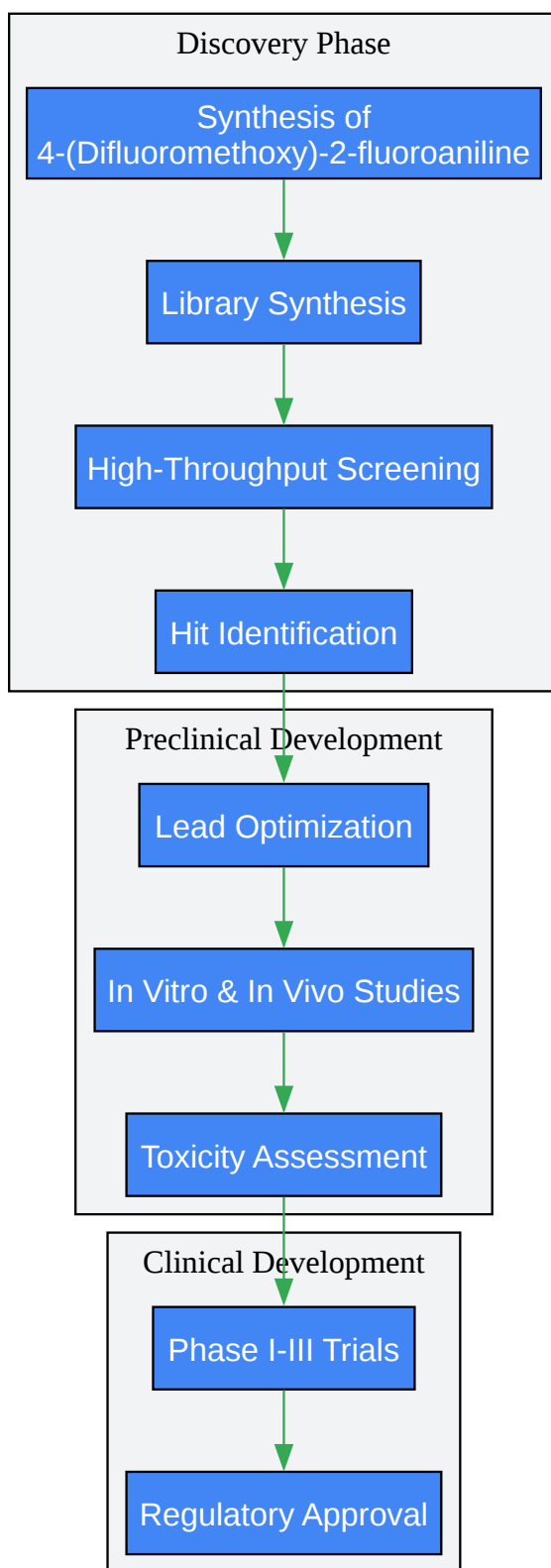
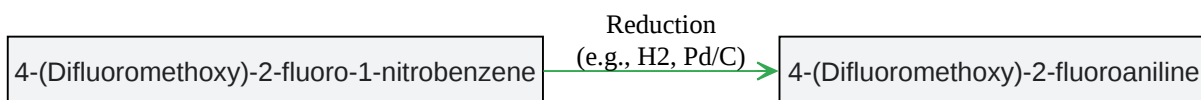
Property	Value	Source
Appearance	White to off-white solid	[1]
Odor	Faint amine-like	[1]
Solubility	Limited in water; soluble in ethanol, acetone, and dimethylformamide.	[1]
Thermal Stability	Moderate	[1]

Experimental Protocols

Plausible Synthesis of 4-(Difluoromethoxy)-2-fluoroaniline

A common and effective method for the synthesis of substituted anilines is the reduction of the corresponding nitro compound. The following protocol describes a plausible synthetic route to 4-(Difluoromethoxy)-2-fluoroaniline from its nitro precursor.

Reaction Scheme:



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References

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